

Cyclopropyltriphenylphosphonium bromide molecular weight and formula

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Compound of Interest

Compound Name: **Cyclopropyltriphenylphosphonium bromide**

Cat. No.: **B044507**

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In-Depth Technical Guide: Cyclopropyltriphenylphosphonium Bromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **cyclopropyltriphenylphosphonium bromide**, a key reagent in organic synthesis. The information is presented to be readily accessible for researchers and professionals in drug development and related scientific fields.

Physicochemical Properties

Cyclopropyltriphenylphosphonium bromide is a solid organic salt. A summary of its key quantitative data is provided in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Formula	$C_{21}H_{20}BrP$	[1]
Linear Formula	$C_3H_5P(C_6H_5)_3Br$	
Molecular Weight	383.26 g/mol	[1]
CAS Number	14114-05-7	[1]
Melting Point	178-181 °C	

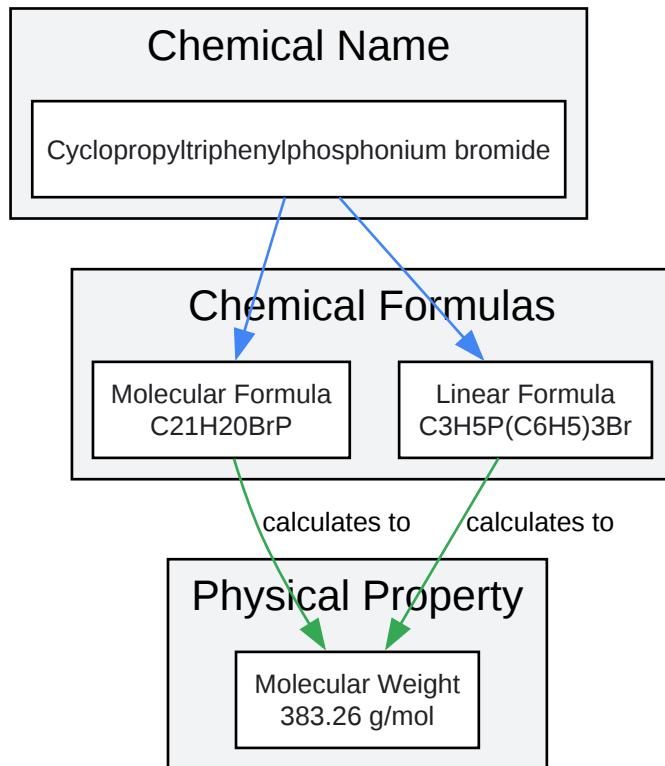
Experimental Considerations

Due to the scope of this guide, detailed experimental protocols are not included. However, it is important to note that **cyclopropyltriphenylphosphonium bromide** is commonly used in Wittig reactions to introduce a cyclopropylidene moiety. Researchers utilizing this reagent should refer to established synthetic organic chemistry protocols for specific experimental conditions and safety precautions.

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the different identifiers for **cyclopropyltriphenylphosphonium bromide**, providing a clear visual representation of how the compound is cataloged and referenced in chemical databases.

Cyclopropyltriphenylphosphonium Bromide Identifiers



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Caption: Relationship between chemical name, formulas, and molecular weight.

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References

- 1. CYCLOPROPYLTRIPHENYLPHOSPHONIUM BROMIDE | 14114-05-7
[amp.chemicalbook.com]
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